

# Proper Disposal of Isobutyl Angelate: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: *Isobutyl angelate*

Cat. No.: B145879

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical reagents is paramount. This guide provides essential, step-by-step procedures for the proper disposal of **isobutyl angelate**, a flammable liquid commonly used in fragrance and flavor industries. Adherence to these guidelines is critical for maintaining laboratory safety and environmental compliance.

## Immediate Safety and Handling Precautions

Before handling **isobutyl angelate**, it is crucial to be aware of its properties and the necessary safety measures. **Isobutyl angelate** is a flammable liquid and vapor.[\[1\]](#) Therefore, it must be kept away from heat, sparks, open flames, and hot surfaces.[\[1\]](#) Smoking is strictly prohibited in areas where this chemical is handled or stored.[\[1\]](#)

**Personal Protective Equipment (PPE):** When handling **isobutyl angelate**, always wear appropriate personal protective equipment:

- Gloves: Chemical-resistant gloves.
- Eye/Face Protection: Safety goggles or a face shield.[\[2\]](#)
- Clothing: A lab coat or other protective clothing to prevent skin contact.[\[2\]](#)

Ensure adequate ventilation, such as working in a chemical fume hood, to avoid inhalation of vapors.[\[2\]](#) All equipment used for handling, including containers and receiving equipment,

should be grounded and bonded to prevent static discharge.[\[1\]](#) Use only non-sparking tools when opening or handling containers.[\[1\]](#)

## Quantitative Safety Data

The following table summarizes key quantitative data for **isobutyl angelate**, providing a quick reference for safety and handling.

Property	Value
Flash Point	60.00 °C (140.00 °F) TCC
Specific Gravity	0.87400 to 0.88000 @ 25.00 °C
Boiling Point	176-177 °C
GHS Hazard Classification	Flammable liquid and vapor (H226) <a href="#">[1]</a>

## Step-by-Step Disposal Procedure

The disposal of **isobutyl angelate** must comply with federal, state, and local regulations. In the United States, the Environmental Protection Agency (EPA) governs hazardous waste management under the Resource Conservation and Recovery Act (RCRA).[\[3\]](#)[\[4\]](#)

### Step 1: Waste Identification and Segregation

- Hazardous Waste Determination: **Isobutyl angelate** is classified as a flammable liquid and, therefore, must be treated as hazardous waste.
- Segregation: Do not mix **isobutyl angelate** waste with other chemical waste streams unless explicitly permitted by your institution's hazardous waste management plan. Incompatible wastes must be kept separate.

### Step 2: Waste Collection and Containerization

- Container: Use a designated, properly labeled, and chemically compatible waste container. The container must be in good condition and have a secure, tight-fitting lid.[\[1\]](#)

- Labeling: The waste container must be clearly labeled with the words "Hazardous Waste," the full chemical name "**Isobutyl Angelate**," and a description of the associated hazards (e.g., "Flammable Liquid").[\[5\]](#)
- Accumulation: Store the waste container in a designated satellite accumulation area within the laboratory. This area should be under the control of the laboratory personnel.

#### Step 3: Storage and Removal

- Storage: Keep the waste container tightly closed and store it in a cool, well-ventilated place away from sources of ignition.[\[1\]](#)[\[2\]](#)
- Removal: Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste. Do not dispose of **isobutyl angelate** down the drain or in the regular trash.[\[6\]](#)

## Spill and Emergency Procedures

In the event of a spill or accidental release, follow these procedures:

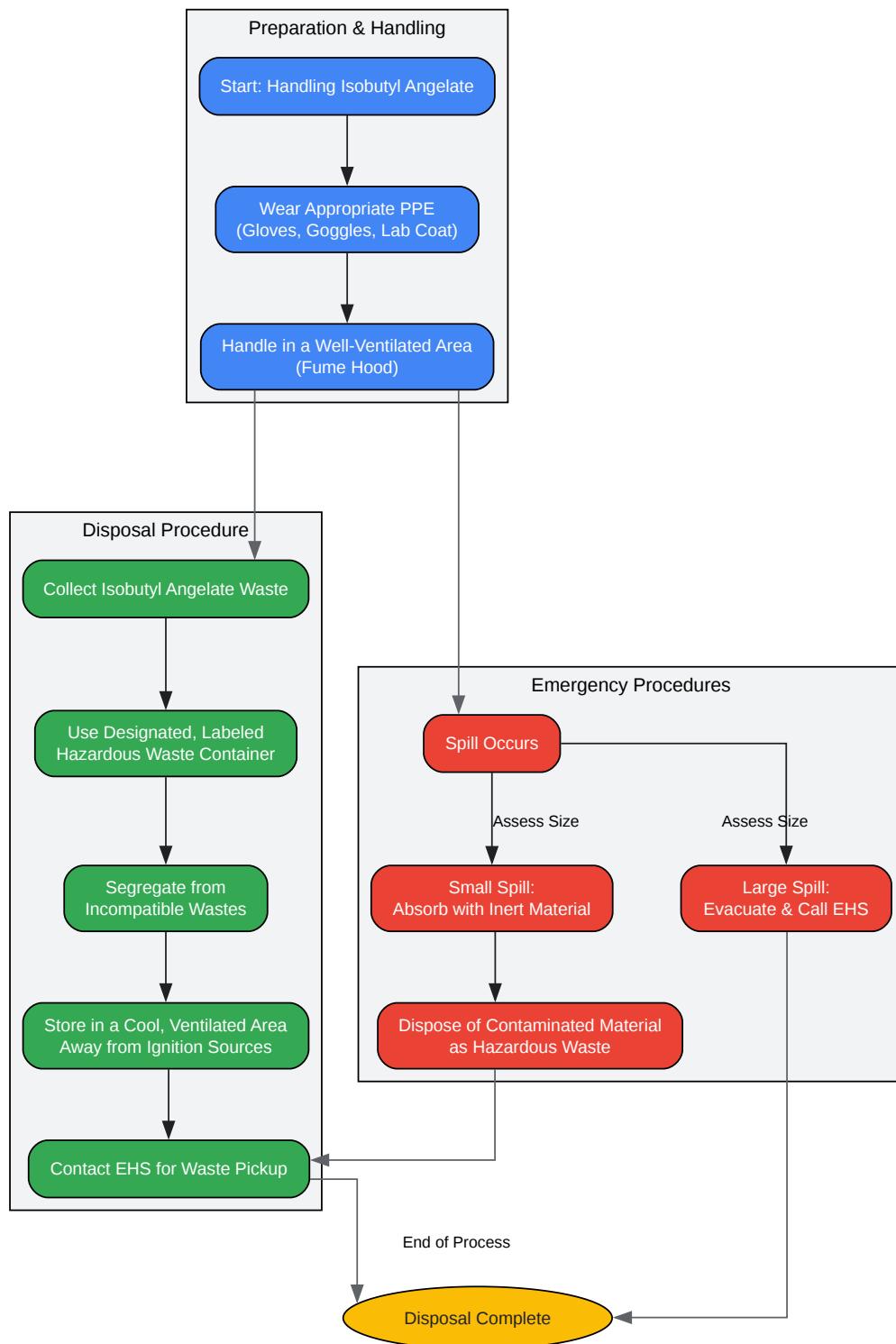
- Small Spills:
  - Alert personnel in the immediate area.
  - If it is safe to do so, contain the spill using an absorbent, inert material such as sand or a universal binder.[\[7\]](#)
  - Collect the absorbed material using non-sparking tools and place it in a designated hazardous waste container.
  - Clean the spill area thoroughly.
- Large Spills:
  - Evacuate the area immediately.
  - Contact your institution's emergency response team or EHS department.

- Prevent the spill from entering drains or waterways.[\[7\]](#)

In Case of Fire: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish a fire involving **isobutyl angelate**.[\[1\]](#) Do not use a solid water stream, as it may scatter and spread the fire.

## Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **isobutyl angelate**.

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Caption: Logical workflow for the safe disposal of **isobutyl angelate**.

## Environmental Considerations

While **isobutyl angelate** has been found not to be Persistent, Bioaccumulative, and Toxic (PBT) according to the International Fragrance Association (IFRA) Environmental Standards, proper disposal is still necessary to prevent environmental contamination.<sup>[8]</sup> Avoid release to the environment.<sup>[7]</sup> Adherence to the described disposal procedures ensures that the chemical is managed in an environmentally responsible manner.

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